

Application Notes and Protocols for 2,6-Dimethylmorpholine in Organic Reactions

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Compound of Interest

Compound Name: 2,6-Dimethylmorpholine

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Introduction

2,6-Dimethylmorpholine is a heterocyclic amine primarily recognized for its role as a key intermediate in the synthesis of various agrochemicals and pharmaceuticals.[1][2] While its application as a general-purpose solvent in a wide range of organic reactions is not extensively documented in scientific literature, its structural similarity to morpholine—a known polar aprotic solvent—suggests potential utility in specific contexts.[3][4] This document provides an overview of the known and potential applications of **2,6-dimethylmorpholine** as a solvent, with a detailed protocol for its use in a specialized solvothermal synthesis.

Physicochemical and Safety Properties

A thorough understanding of the physical and safety properties of **2,6-dimethylmorpholine** is crucial for its safe handling and use in any laboratory setting.

Physical Properties of 2,6-Dimethylmorpholine

Property	Value	Reference
Molecular Formula	C ₆ H ₁₃ NO	[5]
Molecular Weight	115.17 g/mol	[5]
Appearance	Clear, colorless liquid	[5]
Boiling Point	147 °C (at 760 mmHg)	
Melting Point	-85 °C	
Density	0.935 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.446	
Flash Point	48 °C (closed cup)	
Solubility	Slightly soluble in water	[5]

Safety Information

2,6-Dimethylmorpholine is a flammable liquid and is harmful if swallowed or in contact with skin. It can cause severe skin burns and eye damage. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Application in Solvothermal Synthesis

One of the specific documented uses of **2,6-dimethylmorpholine** as a solvent and structure-directing agent (template) is in the solvothermal synthesis of a microporous gallium-tin-sulfide (GaSnS) open framework material.[6][7] In this context, it facilitates the formation of a unique crystal structure.

Solvothermal Synthesis of a GaSnS Open Framework

This protocol is adapted from the synthesis of a microporous [C₆H₁₄NO]_{14.4}[Ga_{6.40}Sn_{21.60}S₅₂O₈] material.[6][7]

Objective: To synthesize a three-dimensional open framework sulfide using **2,6-dimethylmorpholine** as a template.

Materials:

- Gallium (Ga) powder
- Tin (Sn) powder
- Sulfur (S) powder
- **cis-2,6-Dimethylmorpholine** (DMMP)
- Deionized water

Equipment:

- Teflon-lined stainless steel autoclave (23 mL capacity)
- Oven capable of maintaining 180 °C
- Microbalance
- Spatula and weighing paper

Experimental Protocol:

- **Reactant Preparation:** In a typical synthesis, combine elemental Gallium (0.5 mmol, 34.9 mg), Tin (1.0 mmol, 118.7 mg), and Sulfur (2.5 mmol, 80.2 mg) in the Teflon liner of a 23 mL autoclave.
- **Solvent Addition:** Add 1.5 mL of **cis-2,6-dimethylmorpholine** and 0.2 mL of deionized water to the mixture of reactants.
- **Sealing the Autoclave:** Tightly seal the stainless steel autoclave.
- **Heating:** Place the autoclave in an oven and heat it to 180 °C for 8 days.
- **Cooling:** After the reaction period, allow the autoclave to cool naturally to room temperature.
- **Product Isolation:** Open the autoclave in a fume hood. Collect the resulting crystalline product by filtration.

- **Washing:** Wash the collected crystals with ethanol to remove any unreacted starting materials and residual solvent.
- **Drying:** Dry the final product in air.

Expected Outcome:

The reaction is expected to yield a microporous material with a hybrid T2 and T3 supertetrahedral cluster structure.^{[6][7]}

Potential Applications as a Solvent in Organic Synthesis (Theoretical)

While specific examples are scarce, the physicochemical properties of **2,6-dimethylmorpholine** suggest its potential as a polar aprotic solvent in certain organic reactions. Its boiling point of 147 °C allows for its use at elevated temperatures.

Potential Advantages:

- **Polarity:** As a derivative of morpholine, it is a polar molecule, which could be beneficial for dissolving polar reactants and intermediates.^[3]
- **High Boiling Point:** Its relatively high boiling point enables it to be used in reactions requiring temperatures above that of more common solvents like THF or acetone.
- **Basic Character:** The presence of the secondary amine group gives it a basic character, which could be advantageous in reactions where a basic solvent is required to neutralize acidic byproducts.

Potential Reaction Types:

- **Nucleophilic Substitution Reactions:** Its polar nature could facilitate SN2 reactions by stabilizing the transition state. However, its basicity might also promote competing elimination reactions (E2).
- **Condensation Reactions:** It could serve as a suitable medium for condensation reactions that require elevated temperatures and the removal of a small molecule like water.

- Reactions Requiring a Weak Base: The mild basicity of the morpholine nitrogen could be sufficient to act as an acid scavenger in certain reactions without causing unwanted side reactions.

It is important to emphasize that the utility of **2,6-dimethylmorpholine** as a solvent in these general organic reactions has not been well-established, and its performance would need to be empirically determined and compared to more conventional solvents.

Visualizations

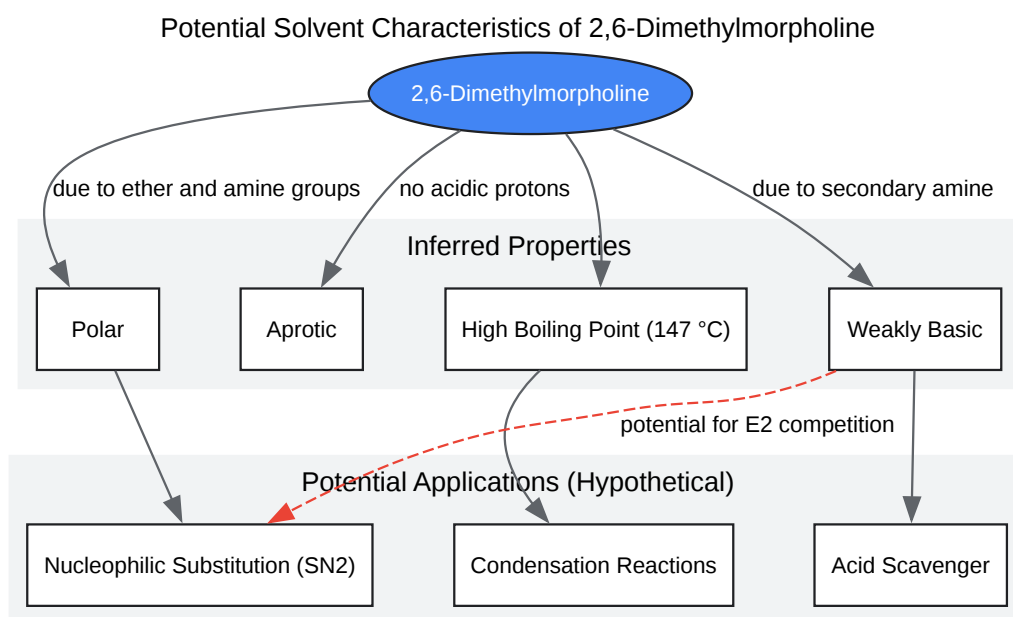
Solvothermal Synthesis Workflow



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Caption: Workflow for the solvothermal synthesis of a GaSnS framework.

Potential Solvent Properties of 2,6-Dimethylmorpholine



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Caption: Inferred solvent properties and potential applications.

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